

Ethyl Nitroacetate: A Comprehensive Technical Overview for Advanced Research

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Compound of Interest

Compound Name: *Ethyl nitroacetate*

Cat. No.: *B140605*

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Ethyl nitroacetate is a valuable reagent in organic synthesis, serving as a versatile building block for the introduction of the nitro group and subsequent functionalities in a wide range of molecular architectures. This technical guide provides an in-depth overview of its core properties, key applications in synthesis with detailed experimental protocols, and a visual representation of a typical reaction workflow. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Properties of Ethyl Nitroacetate

A summary of the key quantitative data for **ethyl nitroacetate** is presented below.

Property	Value	Reference
Molecular Formula	C4H7NO4	[1] [2] [3] [4] [5]
Molecular Weight	133.10 g/mol	[1] [2] [3] [5] [6] [7]
Appearance	Clear colourless to slightly yellow liquid	[8]
Density	1.199 g/mL at 25 °C	[4] [6] [7] [8]
Boiling Point	105-107 °C at 25 mmHg	[2] [6] [7] [8]
Refractive Index	n20/D 1.424	[6] [8]
CAS Number	626-35-7	[3] [5] [6] [7] [8] [9]
InChI Key	FTKASJMJIPSSXBP-UHFFFAOYSA-N	[1] [6] [7]
Canonical SMILES	CCOC(=O)C--INVALID-LINK--[O-]	[5] [10]

Key Synthetic Applications and Experimental Protocols

Ethyl nitroacetate is a key reactant in various carbon-carbon bond-forming reactions, including the Henry (nitroaldol) reaction and Michael additions. Its utility is particularly pronounced in the asymmetric synthesis of complex molecules.

Organocatalytic Enantioselective Michael Addition to α,β -Unsaturated Enones

This protocol details the synthesis of chiral γ -nitro ketones via the Michael addition of **ethyl nitroacetate** to α,β -unsaturated enones, a valuable transformation in the synthesis of biologically active compounds.

Experimental Protocol:

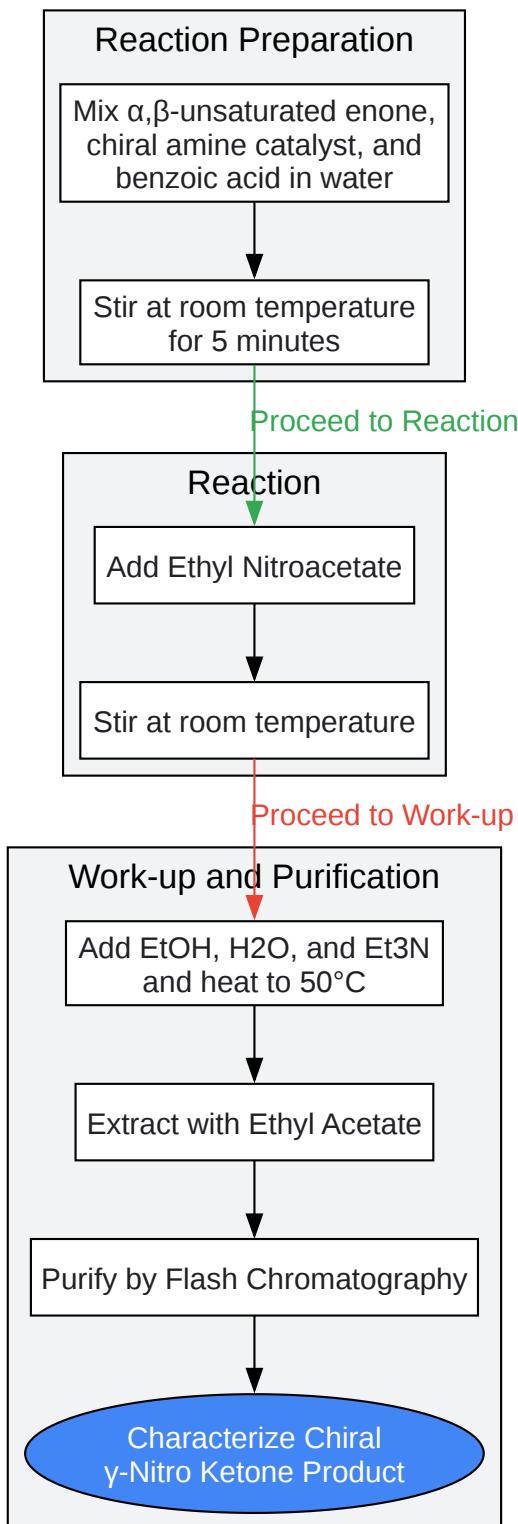
- Reaction Setup: A mixture of the α,β -unsaturated ketone (0.3 mmol), 9-amino-9-deoxyepiquinine (IV, 17.6 mg, 0.06 mmol), and benzoic acid (14.6 mg, 0.12 mmol) in 0.9 mL of water is stirred at room temperature for 5 minutes.[3]
- Addition of **Ethyl Nitroacetate**: Ethyl 2-nitroacetate (79.8 mg, 0.6 mmol) is added to the reaction mixture.[3]
- Reaction Execution: The reaction mixture is stirred at room temperature for a specified period.[3]
- Work-up and Denitration: Following the initial reaction, ethanol (1.2 mL), water (1.2 mL), and triethylamine (0.4 mL) are added to the mixture, which is then stirred at 50°C for 5 hours.[3]
- Extraction: The reaction mixture is subsequently extracted with ethyl acetate.[3]
- Purification: The crude product is purified by flash chromatography on silica gel to yield the desired chiral γ -nitro ketone.

This methodology allows for the synthesis of synthetically useful chiral γ -nitro ketones and δ -keto esters with high enantioselectivity and yields under aqueous conditions.[3]

Visualizing the Synthetic Workflow

The following diagram illustrates the key steps in the organocatalytic enantioselective Michael addition of **ethyl nitroacetate** to an α,β -unsaturated enone.

Experimental Workflow: Asymmetric Michael Addition

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Caption: A flowchart of the key steps in the synthesis of chiral γ -nitro ketones.

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